

Jasmine Lactone-d2: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Jasmine lactone-d2*

Cat. No.: *B12385006*

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Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for Jasmine Lactone. Specific safety data for **Jasmine Lactone-d2** is limited. The information presented here is based on the non-deuterated form and should be used as a primary guideline. Deuteration may alter the metabolic and toxicological properties of the molecule.[1] A thorough risk assessment should be conducted by qualified professionals before handling **Jasmine Lactone-d2**.

Introduction

Jasmine Lactone-d2 is the deuterated form of Jasmine Lactone, a volatile compound known for its characteristic floral and fruity scent.[1] While Jasmine Lactone is utilized in the fragrance and flavor industries, the deuterated version is more likely to be used in research settings, particularly in metabolic and pharmacokinetic studies.[1] Understanding the safety and handling of this compound is crucial for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Jasmine Lactone is classified as a hazardous substance. The following table summarizes its GHS classification.

Table 1: GHS Classification of Jasmine Lactone

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	Combustible liquid
Acute Toxicity, Oral	4	Harmful if swallowed
Skin Irritation	2	Causes skin irritation
Eye Irritation	2A	Causes serious eye irritation
Hazardous to the Aquatic Environment, Chronic	3	Toxic to aquatic life with long lasting effects

Source:[\[2\]](#)[\[3\]](#)

Signal Word: Warning

Hazard Statements:

- Combustible liquid.
- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- Toxic to aquatic life with long lasting effects.

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.
- Avoid release to the environment.
- Wear protective gloves/protective clothing/eye protection/face protection.
- IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

- IF ON SKIN: Wash with plenty of soap and water.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If skin irritation or rash occurs: Get medical advice/attention.
- If eye irritation persists: Get medical advice/attention.
- Rinse mouth.
- Store in a well-ventilated place. Keep cool.
- Dispose of contents/container in accordance with local/regional/national/international regulations.

Physical and Chemical Properties

Understanding the physical and chemical properties of Jasmine Lactone is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of Jasmine Lactone

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Odor	Sweet, floral, jasmine-like, fruity	
Molecular Formula	C10H16O2	
Molecular Weight	168.24 g/mol	
Boiling Point	130 °C @ 3 mmHg	
Flash Point	110 °C (230 °F) - closed cup	
Density	0.963 - 0.970 g/cm ³ @ 25°C	
Solubility	Practically insoluble in water; Soluble in ethanol and organic solvents	
Vapor Pressure	0.004 mmHg @ 25 °C (estimated)	

Experimental Protocols: Safe Handling and Emergency Procedures

Engineering Controls

- Ventilation: Use in a well-ventilated area. Local exhaust ventilation should be used to control the emission of vapors at the source.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling Procedures

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Keep away from ignition sources.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area.

Storage Requirements

- Store in a cool, dry, well-ventilated place away from heat and direct sunlight.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures

- Small Spills: Absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.
- Large Spills: Evacuate the area. Ventilate the area and remove all sources of ignition. Prevent entry into waterways, sewers, basements, or confined areas. Dike the spilled material, where this is possible.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The product is a combustible liquid. Vapors may form explosive mixtures with air.

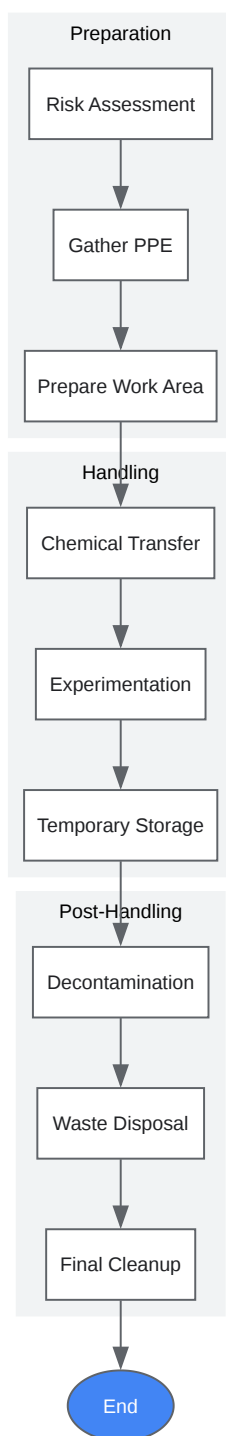
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention immediately.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention immediately.

Visualizations

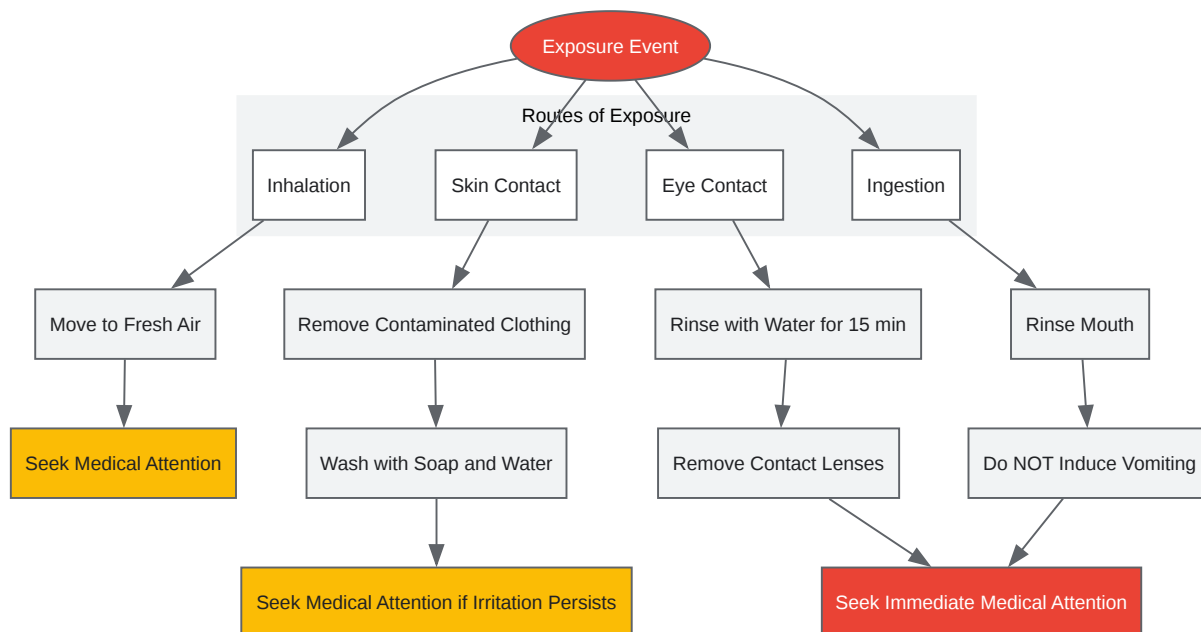
Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of chemical substances.

First-Aid Response Logic



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